

Protocol for Cefepime Susceptibility Testing Using Broth Microdilution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Maxipime*

Cat. No.: *B1668829*

[Get Quote](#)

Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for determining the minimum inhibitory concentration (MIC) of cefepime using the broth microdilution method. This procedure is a fundamental component of antimicrobial susceptibility testing (AST), crucial for clinical diagnostics, monitoring of resistance trends, and the development of new antimicrobial agents. The methodology outlined is harmonized with the standards set forth by the Clinical and Laboratory Standards Institute (CLSI).[1]

Principle of Broth Microdilution

The broth microdilution method is a standardized technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible in-vitro growth of a microorganism.[1] The assay involves preparing serial two-fold dilutions of cefepime in a 96-well microtiter plate. Each well is then inoculated with a standardized suspension of the test bacterium and incubated under controlled conditions. The MIC is determined by visually identifying the lowest concentration of cefepime that prevents turbidity.[1]

Data Presentation

Table 1: Cefepime Broth Microdilution Parameters

Parameter	Recommendation	Source
Medium	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	[1]
Cefepime Dilution Range	0.06 - 64 µg/mL (can be adjusted based on expected MICs)	[1]
Final Inoculum Density	5 x 10 ⁵ CFU/mL (acceptable range: 2-8 x 10 ⁵ CFU/mL)	[1]
Incubation Temperature	35 ± 2°C	[1]
Incubation Duration	16-20 hours	[1]
Incubation Atmosphere	Ambient air	[1]

Table 2: Quality Control (QC) Ranges for Cefepime using Broth Microdilution

Routine testing of reference quality control strains is essential to ensure the accuracy and reproducibility of MIC results. The MIC values for these strains must fall within the acceptable ranges established by the CLSI.

Quality Control Strain	CLSI M100 Acceptable MIC Range (µg/mL)
Escherichia coli ATCC® 25922™	0.016 - 0.12[2]
Pseudomonas aeruginosa ATCC® 27853™	0.5 - 4[2]
Klebsiella pneumoniae ATCC® 700603™	0.25 - 2[2]
Haemophilus influenzae ATCC® 49247™	0.06 - 0.5
Streptococcus pneumoniae ATCC® 49619™	0.12 - 1

Note: QC ranges are subject to periodic revision. Always consult the most current version of the CLSI M100 document for the latest ranges.[1]

Experimental Protocols

Materials and Reagents

- Cefepime analytical standard powder
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Sterile saline (0.85%) or deionized water
- 0.5 McFarland turbidity standard
- Quality control (QC) bacterial strains (e.g., *E. coli* ATCC® 25922™, *P. aeruginosa* ATCC® 27853™, *K. pneumoniae* ATCC® 700603™)
- Test bacterial isolates
- Sterile tubes, reservoirs, and pipettes
- Spectrophotometer or turbidimeter
- Incubator ($35 \pm 2^{\circ}\text{C}$)

Preparation of Cefepime Stock Solution

- Prepare a stock solution of cefepime from the analytical standard powder. Sterile deionized water is a suitable solvent.
- To prepare a 1280 µg/mL stock solution, for example, accurately weigh the appropriate amount of cefepime powder and dissolve it in the required volume of sterile deionized water.
- Ensure complete dissolution by vortexing.
- Sterilize the stock solution by filtration through a 0.22 µm syringe filter.
- Aliquots of the stock solution can be stored at -80°C until use.

Inoculum Preparation

- From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
- Suspend the colonies in sterile saline.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. This can be performed visually or with a spectrophotometer.
- Dilute this standardized suspension in CAMHB to achieve the final target inoculum density of 5×10^5 CFU/mL in the microtiter plate wells. A common dilution is 1:150.[\[1\]](#)

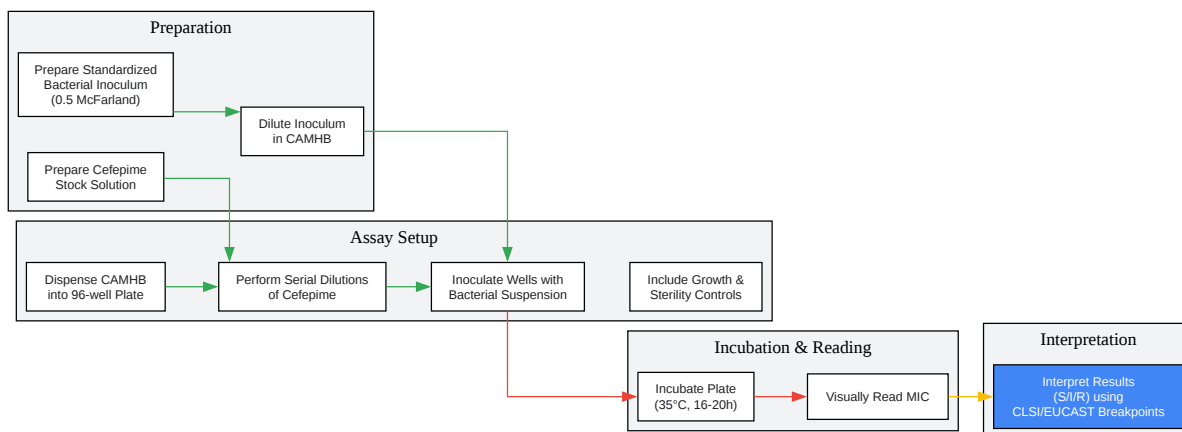
Broth Microdilution Assay Procedure

- Dispense 50 μ L of CAMHB into each well of a 96-well microtiter plate.
- Add 50 μ L of the cefepime stock solution to the first well of each row to be tested, creating a 1:2 dilution.
- Perform serial two-fold dilutions by transferring 50 μ L from the first well to the second, and so on, down the plate.
- Discard 50 μ L from the last well containing cefepime to maintain a consistent volume. This will result in 50 μ L of varying cefepime concentrations in each well.
- Include a growth control well (containing only broth and inoculum) and a sterility control well (containing only broth).
- Inoculate each well (except the sterility control) with 50 μ L of the prepared bacterial inoculum, resulting in a final volume of 100 μ L in each well.
- Seal the plates or place them in a container to prevent evaporation.
- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.[\[1\]](#)

Reading and Interpreting Results

- Following incubation, visually inspect the plates for bacterial growth (turbidity). A viewing device can aid in reading the results.
- The MIC is the lowest concentration of cefepime that completely inhibits visible growth of the organism.
- The growth control well should exhibit distinct turbidity, and the sterility control well should remain clear.
- The results are interpreted as Susceptible (S), Intermediate (I), or Resistant (R) based on the clinical breakpoints established by CLSI or EUCAST.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Cefepime broth microdilution workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Development of Broth Microdilution MIC and Disk Diffusion Antimicrobial Susceptibility Test Quality Control Ranges for the Combination of Cefepime and the Novel β -Lactamase Inhibitor Enmetazobactam - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Protocol for Cefepime Susceptibility Testing Using Broth Microdilution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668829#protocol-for-cefepime-susceptibility-testing-using-broth-microdilution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com